

Commercial suppliers of Ethyl 1-Ethylpyrazole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 1-Ethylpyrazole-4-carboxylate

Cat. No.: B3013501

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An In-depth Technical Guide to the Commercial Sourcing of **Ethyl 1-Ethylpyrazole-4-carboxylate** for Scientific Research

Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive framework for sourcing **Ethyl 1-Ethylpyrazole-4-carboxylate** (CAS No. 37622-90-5). Moving beyond a simple list of vendors, this document establishes a rigorous methodology for supplier evaluation, quality verification, and strategic procurement to ensure the integrity and reproducibility of your research.

Introduction: The Strategic Importance of Ethyl 1-Ethylpyrazole-4-carboxylate

Ethyl 1-Ethylpyrazole-4-carboxylate is a versatile heterocyclic building block of significant interest in modern chemistry. Its pyrazole core is a privileged scaffold in medicinal chemistry, appearing in numerous compounds with a wide range of biological activities.[1] The compound serves as a critical intermediate in the synthesis of pharmaceuticals, particularly for anti-inflammatory, analgesic, and neurological disorder applications.[2] Furthermore, its utility extends to agrochemical development, where it is a precursor for novel herbicides and fungicides, and to material science for the creation of advanced polymers.[2][3]

Given its foundational role, the quality and purity of the starting material are paramount. The presence of seemingly minor impurities can have profound downstream effects, leading to failed reactions, difficult purification, and, most critically, erroneous biological data. This guide is designed to equip you with the expertise to navigate the commercial landscape and secure a reliable supply of this essential reagent.

Critical Quality Attributes for Sourcing

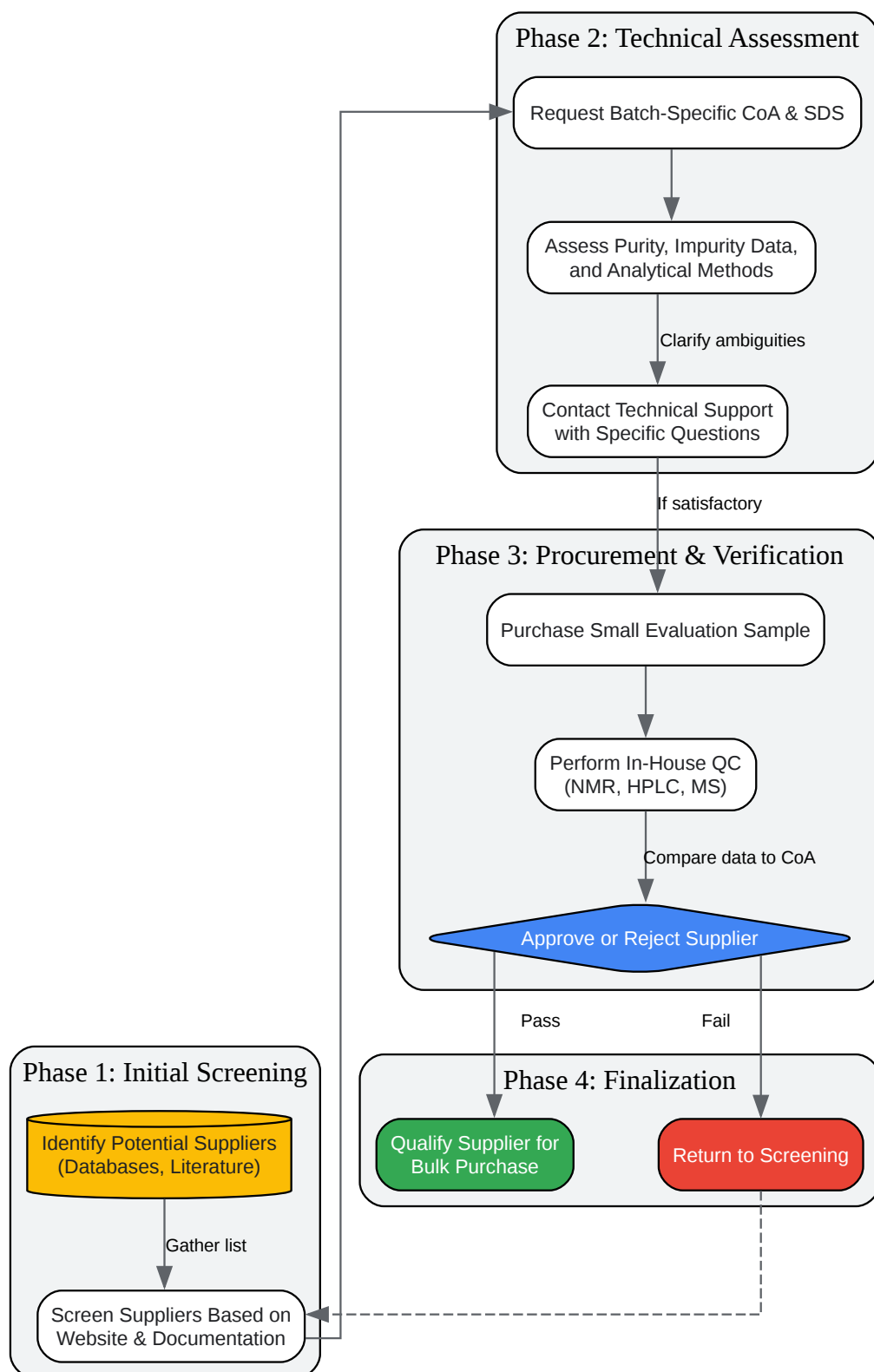
When procuring **Ethyl 1-Ethylpyrazole-4-carboxylate**, a discerning scientist must look beyond the label. The following attributes are critical for ensuring the compound is fit for purpose in a research and development setting.

- **Purity and Assay:** The purity, typically determined by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC), should be a primary consideration. For most drug discovery applications, a purity of $\geq 98\%$ is recommended.^[4] However, the assay method is as important as the percentage. Understand how the supplier quantifies this value.
- **Impurity Profile:** The identity and quantity of impurities are often more critical than the absolute purity. Common impurities may include residual starting materials from synthesis (e.g., ethyl 2-formyl-3-oxopropanoate or hydrazine), solvents, or side-reaction products.^{[5][6]} These can interfere with subsequent reactions or act as confounding variables in biological assays. A supplier's willingness and ability to provide information on the impurity profile is a mark of trustworthiness.
- **Physical Properties:** Consistency in physical properties such as melting point and appearance provides a quick preliminary check on quality. **Ethyl 1-Ethylpyrazole-4-carboxylate** is typically a white to pale yellow crystalline powder with a melting point in the range of 74-80 °C.^{[2][3][4][6]} Significant deviation from this can indicate impurities or the presence of a different polymorph.
- **Documentation:** Comprehensive and transparent documentation is non-negotiable. This includes:
 - **Certificate of Analysis (CoA):** A batch-specific CoA should detail the measured properties, purity, and analytical methods used.

- Safety Data Sheet (SDS): The SDS provides essential information on handling, storage, and safety hazards, such as skin, eye, and respiratory irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Supplier Evaluation and Selection Workflow

A systematic approach to supplier selection minimizes risk and ensures a consistent, high-quality supply. The process involves more than just comparing prices; it is an assessment of reliability and quality assurance.



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Caption: Workflow for qualifying a commercial chemical supplier.

Comparative Analysis of Commercial Suppliers

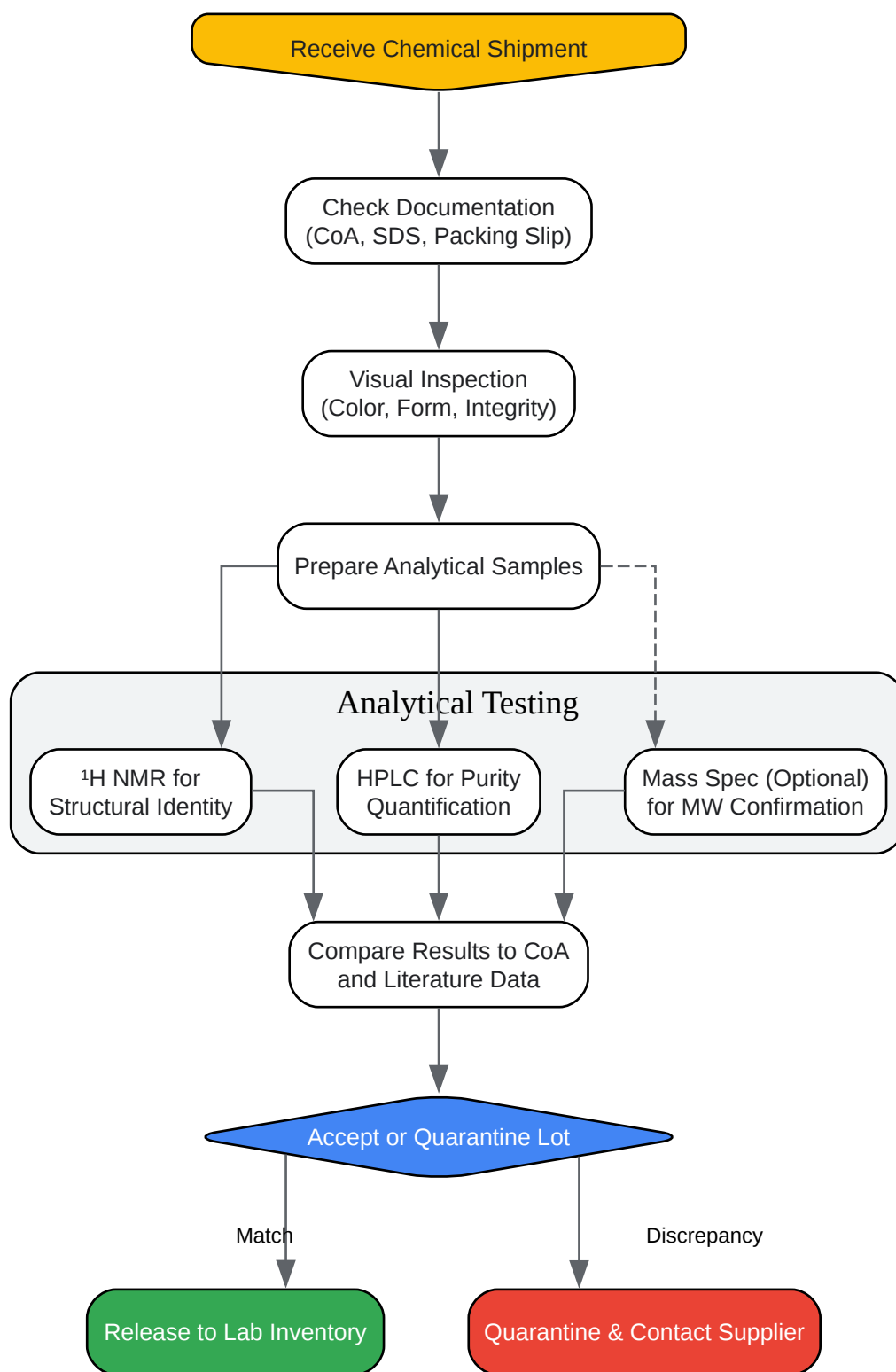
The following table provides a snapshot of several commercial suppliers offering **Ethyl 1-Ethylpyrazole-4-carboxylate**. This is not an exhaustive list but represents a range of common vendors for research-grade chemicals.

Supplier	Product Name	CAS No.	Typical Purity/Grade	Available Documentation
Thermo Fisher Scientific	Ethyl 1H-pyrazole-4-carboxylate, 98%	37622-90-5	≥97.5% (GC)	SDS, Specification Sheet [4]
MedChemExpress (MCE)	Ethyl 1H-pyrazole-4-carboxylate	37622-90-5	99.77% (HPLC)	SDS, CoA, HNMR, HPLC [10]
SGT Life Sciences	Ethyl Pyrazole-4-Carboxylate	37622-90-5	Not specified, "high-quality"	General Product Info [3]
US Biological	Ethyl 1H-pyrazole-4-carboxylate 99+%	37622-90-5	99+% (Reagent Grade)	General Product Info [11]

Note: Availability, specifications, and documentation are subject to change. Always verify with the supplier before ordering.

In-House Quality Control and Verification

Relying solely on a supplier's CoA is insufficient for rigorous scientific work. Independent verification is a self-validating system that ensures the material's identity and purity meet the demands of your experimental protocols.



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Caption: Internal quality control workflow upon chemical receipt.

Experimental Protocol 1: ^1H NMR for Structural Verification

This protocol confirms the chemical structure of **Ethyl 1-Ethylpyrazole-4-carboxylate**.

- **Sample Preparation:** Accurately weigh 5-10 mg of the compound into an NMR tube.
- **Solvent Addition:** Add approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). Ensure the solid is fully dissolved.
- **Internal Standard:** Add a small amount of a reference standard, typically tetramethylsilane (TMS), if not already present in the solvent.
- **Acquisition:** Acquire the proton NMR spectrum on a spectrometer (e.g., 400 MHz).
- **Analysis:** Process the spectrum and compare the chemical shifts, splitting patterns, and integration to known literature values. Expected ^1H NMR (CDCl_3) signals are approximately δ 8.08 (s, 2H), δ 4.31 (q, 2H), and δ 1.36 (t, 3H).[\[5\]](#)[\[6\]](#)

Experimental Protocol 2: HPLC for Purity Assessment

This protocol quantifies the purity of the compound.

- **Standard Preparation:** Prepare a stock solution of the compound in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL). Prepare a series of dilutions for linearity checks if required.
- **Mobile Phase:** Prepare an appropriate mobile phase. A common starting point for reversed-phase HPLC would be a gradient of water and acetonitrile with 0.1% formic acid or trifluoroacetic acid.
- **Column:** Use a standard C18 reversed-phase column.
- **Injection:** Inject a small volume (e.g., 5-10 μL) of the sample solution.
- **Detection:** Use a UV detector set to an appropriate wavelength (e.g., 220-254 nm).

- Analysis: Integrate the area of all peaks in the chromatogram. Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100. Compare this value to the supplier's CoA.[2]

Safe Handling and Storage

Proper handling and storage are crucial for both user safety and maintaining the chemical's integrity.

- Handling: Always handle **Ethyl 1-Ethylpyrazole-4-carboxylate** in a well-ventilated area or a chemical fume hood.[12] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[8][13] The compound is known to cause skin and serious eye irritation and may cause respiratory irritation.[7][9]
- Storage: Store the compound in a tightly sealed container in a cool, dry place.[9] Some suppliers recommend refrigerated storage (0-8 °C).[2] Proper storage prevents degradation from moisture or light, ensuring its stability for long-term use.

Conclusion

The procurement of **Ethyl 1-Ethylpyrazole-4-carboxylate** is a critical step that underpins the success of research projects in drug discovery and beyond. A methodical approach, grounded in an understanding of the compound's key quality attributes, is essential. By moving beyond simple price comparisons to a comprehensive evaluation of supplier transparency, documentation, and batch-to-batch consistency, researchers can mitigate significant risks. Implementing a robust in-house verification system, as detailed in this guide, provides the ultimate assurance of quality, fostering reproducible and reliable scientific outcomes.

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- To cite this document: BenchChem. [Commercial suppliers of Ethyl 1-Ethylpyrazole-4-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3013501#commercial-suppliers-of-ethyl-1-ethylpyrazole-4-carboxylate]

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